

An In-depth Technical Guide to 4-Fluoro-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrobenzaldehyde

Cat. No.: B1294362

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluoro-2-nitrobenzaldehyde**, a key intermediate in organic synthesis. This document details its physicochemical properties, experimental protocols for its synthesis, and relevant safety information, tailored for professionals in research and drug development.

Core Properties of 4-Fluoro-2-nitrobenzaldehyde

4-Fluoro-2-nitrobenzaldehyde is a versatile chemical compound utilized in the synthesis of various pharmaceuticals, agrochemicals, and other complex organic molecules.^[1] Its distinct fluorine and nitro functional groups impart unique electronic properties that enhance its reactivity, making it a valuable building block in synthetic chemistry.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **4-Fluoro-2-nitrobenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₇ H ₄ FNO ₃	[2][3]
Molecular Weight	169.11 g/mol	[2][3]
CAS Number	2923-96-8	[2][3]
Physical Form	Solid	[4]
Purity	≥95%	[4]
Storage Temperature	Refrigerator	[4]

Synthesis of 4-Fluoro-2-nitrobenzaldehyde

The synthesis of **4-Fluoro-2-nitrobenzaldehyde** can be achieved through the halogen exchange reaction of a corresponding chloro-nitrobenzaldehyde with an alkali metal fluoride. This process is a general method for preparing fluoro-nitro-benzaldehydes.

Experimental Protocol: Halogen Exchange Reaction

This protocol is adapted from a general method for the preparation of fluoro-nitro-benzaldehydes.

Materials:

- 4-Chloro-2-nitrobenzaldehyde
- Potassium fluoride (anhydrous)
- Dimethylformamide (DMF)
- Methylene chloride
- Water
- Round-bottom flask
- Stirrer

- Heating mantle
- Vacuum evaporator
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend 4-chloro-2-nitrobenzaldehyde and an excess of anhydrous potassium fluoride (e.g., 2 molar equivalents) in dimethylformamide.
- **Reaction:** Stir the mixture vigorously and heat to a temperature of 100-160°C. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Solvent Removal:** Once the reaction is complete, cool the mixture and evaporate the dimethylformamide under reduced pressure.
- **Extraction:** To the resulting residue, add water and extract the product with methylene chloride.
- **Washing and Drying:** Separate the organic phase and wash it with water. Dry the organic phase over an anhydrous drying agent.
- **Purification:** Evaporate the methylene chloride to yield the crude **4-Fluoro-2-nitrobenzaldehyde**. The product can be further purified by recrystallization from a suitable solvent.

Analytical Methods

The analysis of nitroaromatic compounds such as **4-Fluoro-2-nitrobenzaldehyde** can be performed using various chromatographic techniques. High-performance liquid chromatography (HPLC) with UV detection and gas chromatography (GC) coupled with mass spectrometry (MS) or an electron capture detector (ECD) are suitable methods for the determination and quantification of these compounds.[5]

Safety and Handling

4-Fluoro-2-nitrobenzaldehyde is classified as an irritant.[2] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][6]

Hazard Statements:

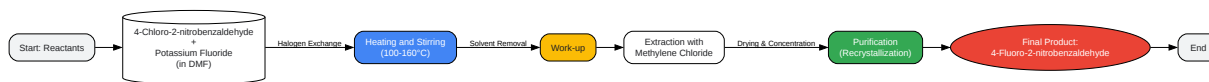
- H302: Harmful if swallowed[4]
- H315: Causes skin irritation[2][6]
- H319: Causes serious eye irritation[2][6]
- H332: Harmful if inhaled[4]
- H335: May cause respiratory irritation[2][6]

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Avoid breathing dust and fumes.[6]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Store in a well-ventilated place and keep the container tightly closed.[6]

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of **4-Fluoro-2-nitrobenzaldehyde** via a halogen exchange reaction.



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Synthesis workflow for **4-Fluoro-2-nitrobenzaldehyde**.

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